

Carzenide initial investigation

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Compound Focus: Carzenide

CAS No.: 138-41-0

Cat. No.: S002764

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Chemical Profile of Carzenide

The table below summarizes the core chemical and physical data for **Carzenide**.

| Property | Specification |
|---------------------|---|
| CAS Registry Number | 138-41-0 [1] [2] [3] |
| IUPAC Name | 4-Sulfamoylbenzoic acid [1] [2] |
| Molecular Formula | C ₇ H ₇ NO ₄ S [1] [2] [4] |
| Molecular Weight | 201.20 g/mol [1] [2] [4] |
| Appearance | White to off-white powder [1] [3] |
| Melting Point | 285 - 295 °C (lit.) [5] [3] [6] |
| Boiling Point | 449 °C at 760 mmHg [5] [3] |
| Water Solubility | 453 mg/L at 25 °C [5] [3] [6] |
| Density | 1.536 g/cm ³ [5] |
| Log P | 1.81330 [5] |

| Property | Specification |
|--------------|---------------------|
| pKa | 3.50 (at 25 °C) [3] |
| Hazard Codes | Xn, Xi [5] [3] [6] |

Biological Activity & Experimental Data

Carzenide functions as a strong, competitive inhibitor of carbonic anhydrase II (CAII) [1].

| Biological Aspect | Description |
|--------------------------|---|
| Primary Mechanism | Competitive inhibitor of Carbonic Anhydrase II (CAII) [1]. |
| Research Applications | Studied in research contexts for epilepsy and cervical cancer [1]. Also used as a diuretic [3] [6]. |
| Cellular Assay (Example) | In HeLa cells, a 2-hour pretreatment with 100 μ M Carzenide rendered the fluorescence signal induced by FMRs-CA negligible [1]. |
| Metabolic Information | Major circulating metabolite of the drug Mafenide (HY-B0614) in plasma [1]. |

Experimental Context for CA Inhibition

Research in carbonic anhydrase inhibitors (CAIs) like **Carzenide** often involves specific assay protocols and structural strategies to understand their binding and efficacy [7].

Standard Inhibition Assay Protocol

The **stopped-flow CO₂ hydrase assay** is a standard method for determining the inhibition constant (K_i) of CAIs [7]. Here is a generalized workflow:

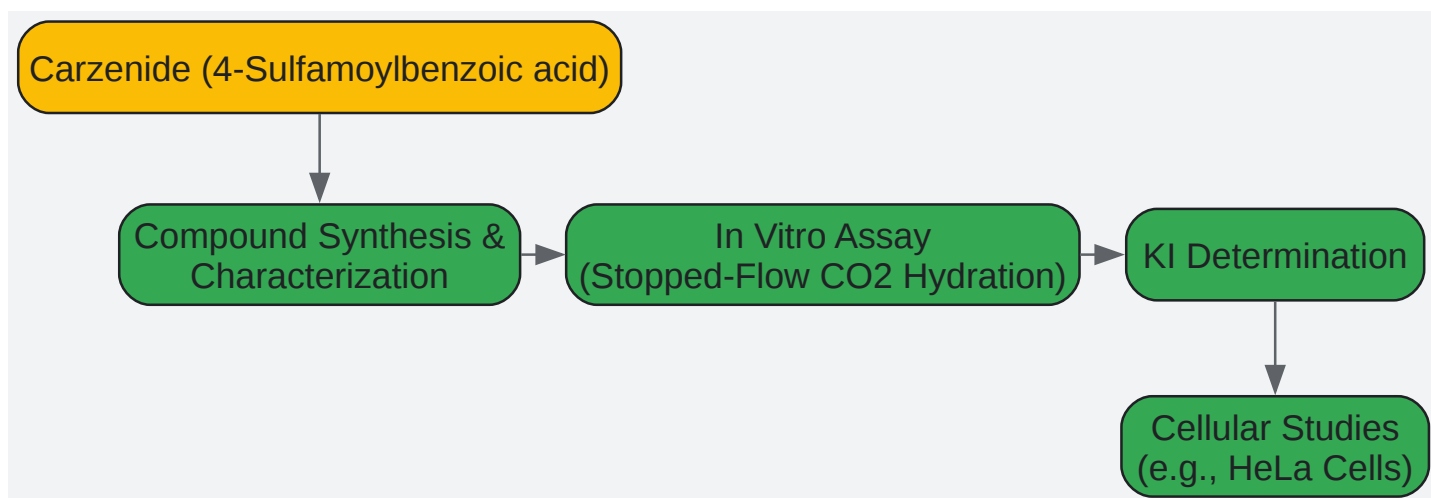
- **Preparation:** Purify the recombinant human CA isoform (e.g., hCA I, II, IX, XII).
- **Reaction Setup:** Prepare a solution of the enzyme in buffer at a controlled pH (e.g., 20 mM HEPES, 20 mM Na₂SO₄, pH 7.4).
- **Inhibitor Incubation:** Incubate the enzyme with varying concentrations of the inhibitor (**Carzenide** or a derivative) for a set period (e.g., 15 minutes to ensure complete binding).
- **Kinetic Measurement:** Use a stopped-flow instrument to rapidly mix the enzyme-inhibitor solution with a CO₂-saturated buffer. The instrument monitors the change in pH (via a colorimetric indicator like phenol red) as CO₂ is hydrated.
- **Data Analysis:** The initial rates of the reaction are calculated from the kinetic curves. The K_i value is determined by fitting these rates against the inhibitor concentration using a non-linear regression analysis or the Cheng-Prusoff equation.

Structural Insights & The "Tail Approach"

The binding of sulfonamide-based CAIs like **Carzenide** involves coordination of the sulfonamide nitrogen to the zinc ion in the enzyme's active site [7]. To improve potency and isoform selectivity, the "**tail approach**" is widely used. This strategy involves appending different chemical moieties (the "tail") to the inhibitor's core, which can then interact with specific amino acid residues at the rim of the enzymatic cavity [7]. The ureido moiety has been identified as a particularly suitable linker, as it helps stabilize the enzyme-inhibitor complex through hydrogen bonds [7].

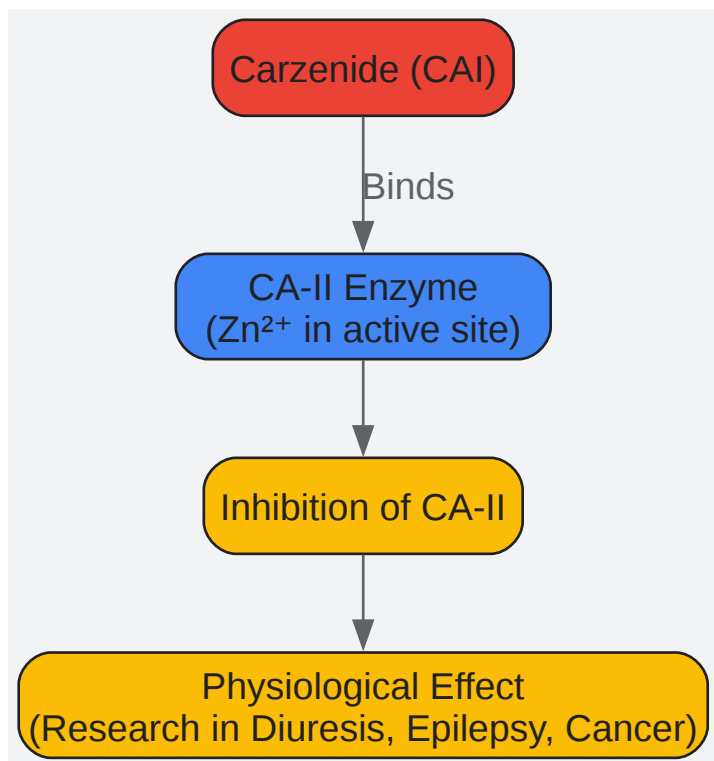
Research Workflow & Mechanism of Action

The following diagram illustrates the experimental workflow for assessing CAI activity and the core mechanism of **Carzenide**.



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Research workflow for evaluating **Carzenide**, from synthesis to cellular assays.



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Core mechanism of **Carzenide** as a carbonic anhydrase II (CAII) inhibitor.

Application in Research

As a specific CAII inhibitor, **Carzenide** is a valuable tool compound for:

- **Pathophysiological Studies:** Investigating the role of CAII in conditions like epilepsy and the acid-base balance within certain cancer microenvironments (e.g., cervical cancer) [1].
- **Diuretic Research:** Its diuretic property makes it useful for studying renal physiology and fluid balance [3] [6].
- **Medicinal Chemistry:** Serving as a lead structure or metabolite reference for the design of novel carbonic anhydrase inhibitors using strategies like the "tail approach" [1] [7].

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